

physical and chemical properties of Methyl 2,4-difluorobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2,4-difluorobenzoate

Cat. No.: B035433

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An In-depth Technical Guide to **Methyl 2,4-difluorobenzoate**: Properties, Synthesis, and Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Methyl 2,4-difluorobenzoate**. It includes detailed experimental protocols for its synthesis and purification, an analysis of its spectroscopic characteristics, and a discussion of its applications, particularly within the field of drug discovery and development. Safety and handling information is also provided.

Core Physical and Chemical Properties

Methyl 2,4-difluorobenzoate is a colorless to light yellow liquid. It is a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Its physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₆ F ₂ O ₂	[1]
Molecular Weight	172.13 g/mol	[2]
Appearance	Colorless to light yellow/orange clear liquid	[3]
Boiling Point	128-129 °C	[3]
Density	1.384 g/mL at 25 °C	[3]
Refractive Index (n ₂₀ /D)	1.4840	[3]
Flash Point	82 °C (179.6 °F) - closed cup	
Vapor Pressure	0.354 mmHg at 25°C	

Table 2: Chemical Identifiers

Identifier	Value	Reference(s)
CAS Number	106614-28-2	[2]
InChI	InChI=1S/C ₈ H ₆ F ₂ O ₂ /c1-12-8(11)6-3-2-5(9)4-7(6)10/h2-4H,1H3	[2]
InChIKey	YQUHULOBTDYMAG-UHFFFAOYSA-N	[2]
SMILES	<chem>COC(=O)C1=C(C=C(C=C1)F)F</chem>	[2]
MDL Number	MFCD03093799	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the verification of the structure and purity of **Methyl 2,4-difluorobenzoate**.

Table 3: Spectroscopic Data

Spectrum	Data	Reference(s)
¹ H-NMR	(CDCl ₃): δ 7.99 (td, 1H, J=8.2, 6.6 Hz), 6.98-6.84 (m, 2H), 3.93 (s, 3H)	[3]
¹³ C-NMR	Predicted values: Carbonyl carbon (~164 ppm), Aromatic carbons (105-167 ppm with C-F coupling), Methyl carbon (~52 ppm). Actual spectrum should be run for confirmation.	
Infrared (IR)	Characteristic peaks expected: C=O stretch (~1720-1740 cm ⁻¹), C-O stretch (~1250-1300 cm ⁻¹), Aromatic C=C stretch (~1600 cm ⁻¹), C-F stretch (~1100-1250 cm ⁻¹).	[4]
Mass Spec (MS)	Expected molecular ion (M ⁺) peak at m/z = 172. Common fragments may include loss of methoxy group (-OCH ₃ , m/z=141) and subsequent loss of CO (m/z=113).	[5]

Experimental Protocols

Synthesis of Methyl 2,4-difluorobenzoate

A common method for the synthesis of **Methyl 2,4-difluorobenzoate** is the Fischer esterification of 2,4-difluorobenzoic acid with methanol, catalyzed by thionyl chloride.[3]

Materials:

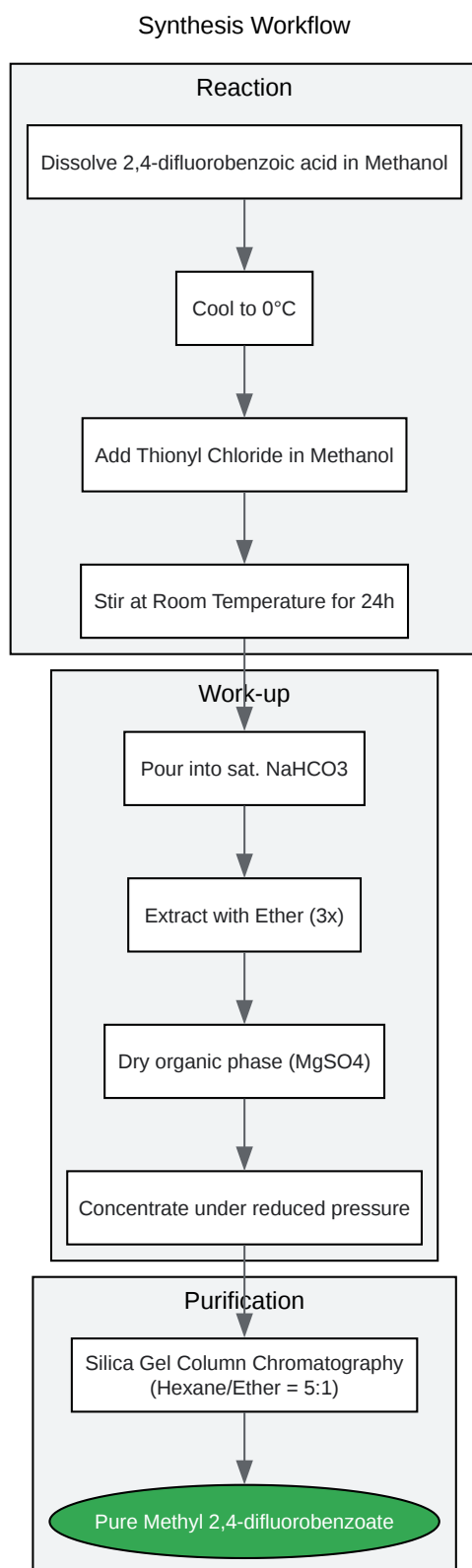
- 2,4-difluorobenzoic acid

- Methanol (MeOH)
- Thionyl chloride (SOCl_2)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Diethyl ether (or other suitable organic solvent)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane
- Ice-water bath
- Standard laboratory glassware for reaction, extraction, and chromatography

Procedure:

- Dissolve 2,4-difluorobenzoic acid (10.00 mmol) in methanol (15 mL) in a round-bottom flask.
[3]
- Cool the solution to 0 °C using an ice-water bath.[3]
- Slowly add a solution of thionyl chloride (20.02 mmol) in methanol (10 mL) dropwise to the cooled mixture.[3]
- Remove the ice bath and allow the reaction mixture to gradually warm to room temperature.
[3]
- Stir the reaction mixture continuously for 24 hours at room temperature.[3]
- Upon completion, pour the reaction mixture into a saturated aqueous NaHCO_3 solution to neutralize the excess acid.[3]
- Extract the aqueous mixture three times with diethyl ether.[3]
- Combine the organic phases and dry over anhydrous MgSO_4 . [3]

- Filter off the drying agent and concentrate the organic phase under reduced pressure to obtain the crude product.[\[3\]](#)
- Purify the crude product by silica gel column chromatography using a hexane/ether (5:1) eluent system to yield pure **Methyl 2,4-difluorobenzoate**.[\[3\]](#)



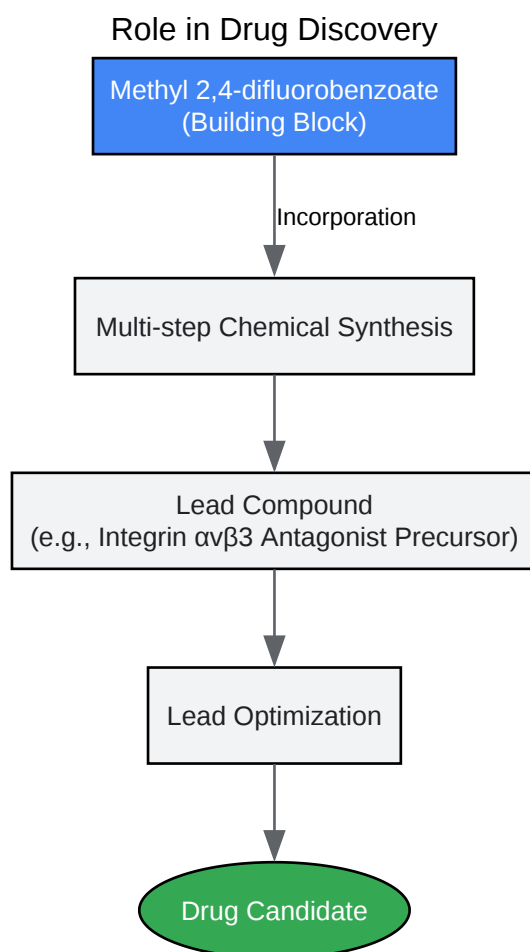
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Caption: Synthesis workflow for **Methyl 2,4-difluorobenzoate**.

Role in Drug Development

Methyl 2,4-difluorobenzoate serves as a valuable building block in medicinal chemistry and drug development. The presence of fluorine atoms can significantly alter the pharmacokinetic and pharmacodynamic properties of a molecule. Fluorine can improve metabolic stability, increase binding affinity, and modify the acidity of nearby functional groups.

Specifically, **Methyl 2,4-difluorobenzoate** is used as a reagent in the synthesis of various pharmaceuticals.^[3] A notable application is in the design and synthesis of integrin $\alpha\beta3$ antagonists, which have shown antiplatelet activity.^[3]



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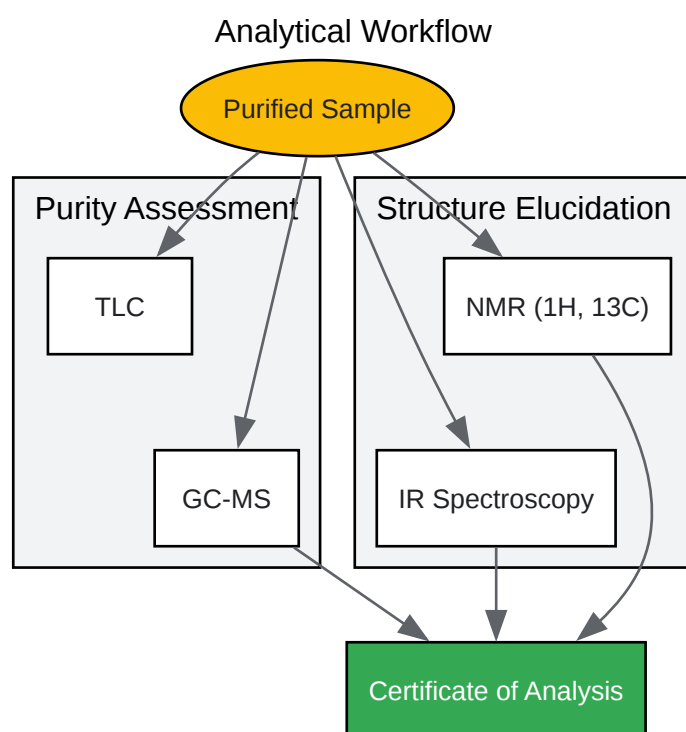
Caption: Logical relationship of **Methyl 2,4-difluorobenzoate** in drug discovery.

Quality Control and Analysis

The purity and identity of **Methyl 2,4-difluorobenzoate** are typically confirmed using a combination of chromatographic and spectroscopic methods.

Typical Analytical Workflow:

- Thin Layer Chromatography (TLC): Used for rapid monitoring of the reaction progress and for determining the appropriate solvent system for column chromatography.
- Gas Chromatography-Mass Spectrometry (GC-MS): To assess purity and confirm the molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the chemical structure.
- Infrared (IR) Spectroscopy: To identify the presence of key functional groups.



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Caption: Quality control and analytical workflow for **Methyl 2,4-difluorobenzoate**.

Safety and Handling

Methyl 2,4-difluorobenzoate is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.

Table 4: Hazard Information

Hazard Type	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	H302: Harmful if swallowed	P264, P270, P301+P312, P330, P501
Skin Corrosion/Irritation	H315: Causes skin irritation	P280, P302+P352, P332+P313, P362
Serious Eye Damage/Irritation	H318: Causes serious eye damage	P280, P305+P351+P338, P310
Specific Target Organ Toxicity	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side-shields or goggles.
- Hand Protection: Compatible chemical-resistant gloves.
- Skin and Body Protection: Laboratory coat.
- Respiratory Protection: Use in a fume hood. If not available, a respirator with an appropriate filter is necessary.

Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated place.[3] The recommended storage temperature is room temperature.[3]

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